

A Comparative Guide to Anion Analysis: Evaluating the Dionex AS19 Method and Alternatives

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Compound of Interest

Compound Name: AS19

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For researchers, scientists, and professionals in drug development, the accurate and precise quantification of anions is critical for product quality and safety. The Dionex **AS19** column from Thermo Fisher Scientific is a widely used tool for this purpose, particularly for the analysis of trace levels of oxyhalides like bromate in drinking water.^{[1][2]} This guide provides an objective comparison of the Dionex **AS19** method's performance with other prominent anion exchange columns, supported by available experimental data.

The Dionex **AS19** is a high-capacity, hydroxide-selective anion-exchange column designed for the analysis of a wide range of inorganic anions and oxyhalides.^[1] It is recognized for its optimized selectivity for bromate and its ability to meet the performance requirements of U.S. EPA Methods 300.0 and 300.1.^{[1][2]} Alternatives to the Dionex **AS19** include other columns from the Dionex portfolio, such as the AS22 and AS23, as well as columns from other manufacturers like the Metrohm A Supp series.

Performance Comparison: Accuracy and Precision

The following table summarizes the reported performance data for the Dionex **AS19** method and selected alternatives. Accuracy is presented as the percentage recovery of a known amount of spiked analyte, while precision is indicated by the relative standard deviation (%RSD) of replicate measurements.

Column/Method	Analyte(s)	Matrix	Accuracy (% Recovery)	Precision (%RSD)
Dionex AS19	Bromate, Chloride, Sulfate, etc.	Reagent Water, Drinking Water, Bottled Water	92.0 - 110.0	0.8 - 4.5
Dionex AS22-Fast-4µm	Chloride, Nitrite, Nitrate, Sulfate	Drinking Water	87 - 107	<1
Metrohm A Supp 19	Standard Anions	Water Samples	Fulfills US EPA 300.1A and DIN ISO 10304-1 requirements	High stability and reproducibility
Metrohm A Supp 5	Standard Anions	Water Samples	High-efficiency separation	Optimum peak shapes

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing results. Below are outlines of the experimental protocols for the Dionex **AS19** method as described in a key application note and a representative method for an alternative column.

Dionex AS19 Method for Trace Oxyhalides and Bromide

This method is detailed in Thermo Fisher Scientific Application Note 167 and is suitable for the determination of trace concentrations of oxyhalides and bromide in municipal and bottled waters.[\[3\]](#)

Instrumentation:

- Thermo Scientific Dionex ICS-2000 Reagent-Free Ion Chromatography (RFIC) system or equivalent[\[3\]](#)
- Dionex IonPac **AS19** Analytical Column (4 × 250 mm)[\[3\]](#)
- Dionex IonPac AG19 Guard Column (4 × 50 mm)[\[3\]](#)

- Dionex ASRS 300 Anion Self-Regenerating Suppressor[1]
- Conductivity Detector[3]

Reagents and Standards:

- Deionized (DI) water, Type I reagent grade, 18.2 MΩ-cm resistivity or better
- Anion standards for calibration

Chromatographic Conditions:

- Eluent: Potassium Hydroxide (KOH) gradient generated by an Eluent Generator[1]
- Flow Rate: 1.0 mL/min[4]
- Injection Volume: 250 µL[5]
- Temperature: 30 °C[1]
- Detection: Suppressed conductivity[1]

Representative Method Using an Alternative Column (Dionex AS22-Fast-4µm)

This method is based on a validation study for the rapid quantification of priority anions in drinking water.

Instrumentation:

- Ion Chromatography system with a conductivity detector
- Dionex IonPac AS22-Fast-4µm Analytical Column (4 × 150 mm)

Reagents and Standards:

- Deionized (DI) water
- Sodium Carbonate (Na₂CO₃) / Sodium Bicarbonate (NaHCO₃) eluent

- Anion standards for calibration

Chromatographic Conditions:

- Eluent: 4.5 mM Na₂CO₃ / 1.4 mM NaHCO₃
- Flow Rate: 1.2 mL/min
- Injection Volume: 25 µL
- Detection: Suppressed conductivity

Experimental Workflow

The following diagram illustrates a typical experimental workflow for anion analysis using ion chromatography, from sample collection to data analysis.



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Figure 1. A generalized workflow for anion analysis by ion chromatography.

Summary and Conclusion

The Dionex **AS19** method demonstrates good accuracy and precision for the analysis of anions, particularly for trace-level determination of bromate in various water matrices, as supported by validation data in Thermo Fisher Scientific's application notes. The method's compliance with EPA standards further underscores its reliability for regulatory monitoring.^{[1][2]}

Alternative columns such as the Dionex AS22-Fast-4µm also offer excellent performance, with a validation study showing high recovery and precision for common anions in drinking water. The Metrohm A Supp series, including the A Supp 5 and A Supp 19, are presented as robust

alternatives with high capacity and stability, suitable for a wide range of applications and also meeting EPA method requirements.[6][7]

The choice of method will ultimately depend on the specific application, required sensitivity, sample matrix, and desired throughput. For laboratories focused on trace bromate analysis in drinking water, the Dionex **AS19** provides a well-documented and validated solution. For those seeking faster analysis times for common anions, a column like the Dionex AS22-Fast-4µm may be more suitable. The Metrohm A Supp columns offer a competitive alternative with a strong emphasis on durability and performance in complex matrices. Researchers and analysts should carefully consider the specific performance data and experimental conditions to select the most appropriate method for their needs.

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